

Technical Support Center: JNJ-DGAT2-A

Optimization Guide

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Compound of Interest

Compound Name: *Jnj dgat2-A*

Cat. No.: *B10788057*

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Product Code: JNJ-DGAT2-A (CAS: 1962931-71-0) Target: Diacylglycerol O-Acyltransferase 2 (DGAT2) Application: Lipid Metabolism, NASH, NAFLD, Triglyceride Synthesis Research[1]

Core Solubility & Formulation Data

Expert Note: JNJ-DGAT2-A is a highly lipophilic small molecule. The most common cause of experimental variability is not biological variance, but inconsistent solubility in aqueous cell culture media.

Physicochemical Profile

Parameter	Value	Technical Note
Molecular Weight	523.38 g/mol	Use this for molarity calculations.
Primary Solvent	DMSO (Dimethyl Sulfoxide)	Do not use water or PBS for stock preparation.
Max Solubility (DMSO)	~100 mM (52 mg/mL)	Recommended Stock: 10 mM or 50 mM for ease of pipetting.
Aqueous Solubility	Negligible	Compound will precipitate immediately if added directly to media at high concentrations.
Cell Culture Limit	~20 µM (Typical Max)	Concentrations >50 µM risk precipitation in media.

Preparation Protocol: The "Shock-Free" Dilution Method

Direct addition of high-concentration DMSO stock to media often causes localized precipitation (micro-crystals) that are invisible to the naked eye but reduce bioavailability.

Step 1: Stock Solution Preparation[2][3][4]

- Weigh the lyophilized powder (e.g., 5 mg).
- Calculate DMSO volume for a 10 mM stock:
 - Formula: $\text{Volume (mL)} = \text{Mass (mg)} / [\text{MW (g/mol)} \times \text{Concentration (M)}]$
 - Example: $5 \text{ mg} / (523.38 \times 0.01) \approx 0.955 \text{ mL DMSO}$.
- Vortex vigorously until completely clear.
- Aliquot immediately (20-50 µL vials) and store at -20°C or -80°C. Avoid freeze-thaw cycles.

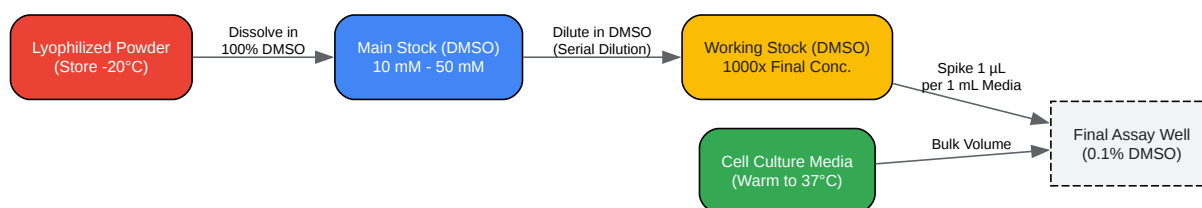
Step 2: Application to Cells (The 1000x Rule)

To maintain solubility and keep DMSO toxicity <0.1%, use a serial dilution in DMSO before the final spike into media.

Scenario: You need a final concentration of 5 μM in the well.

- Intermediate Stock: Dilute your 10 mM Main Stock 1:2 in DMSO to create a 5 mM Working Stock.
- Final Dilution: Add 1 μL of the 5 mM Working Stock per 1 mL of warm culture media (1:1000 dilution).
 - Result: 5 μM JNJ-DGAT2-A with 0.1% DMSO.

Visualization: Optimal Dilution Workflow



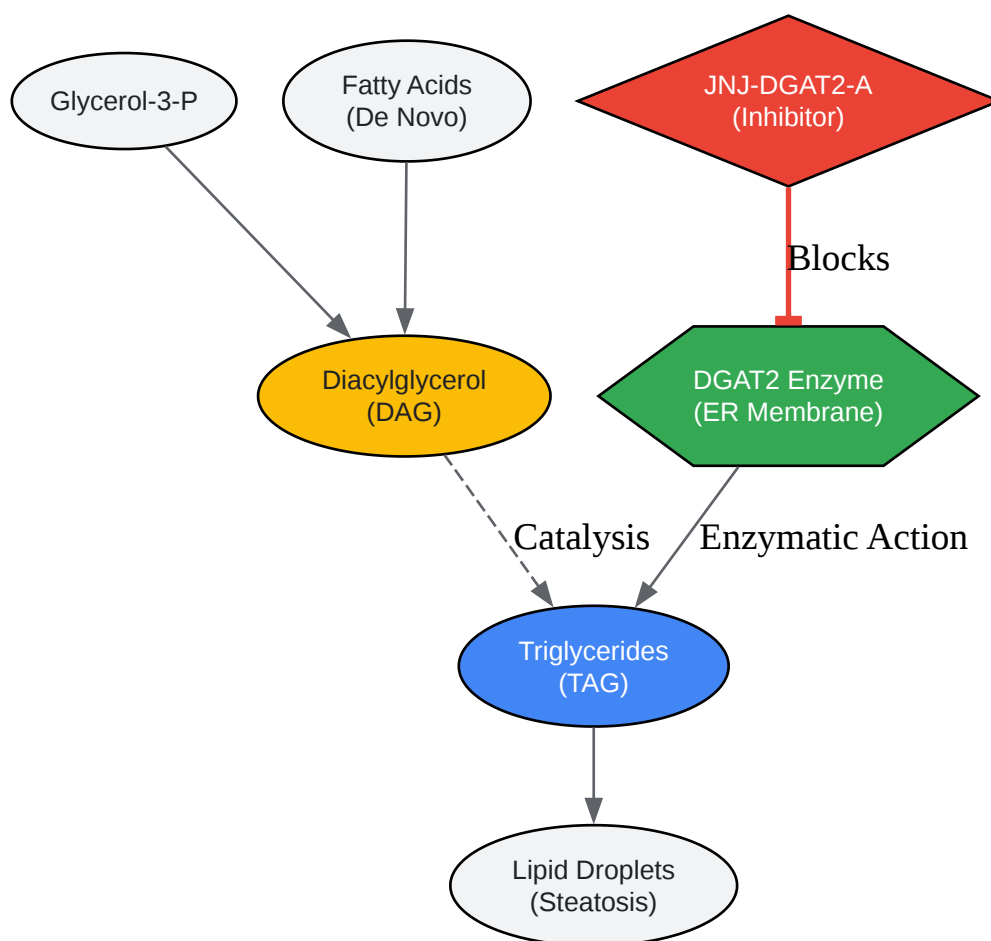
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Figure 1: Recommended "Shock-Free" dilution workflow to prevent compound precipitation.

Mechanism of Action & Biological Context

JNJ-DGAT2-A selectively inhibits DGAT2 (Diacylglycerol O-Acyltransferase 2), the enzyme responsible for the final step of triglyceride synthesis, specifically utilizing de novo synthesized fatty acids.

Pathway Diagram



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Figure 2: JNJ-DGAT2-A interrupts the conversion of Diacylglycerol to Triglycerides at the ER membrane.

Troubleshooting & FAQs

Q1: I see cloudy precipitate when I add the compound to my media. What happened?

Diagnosis: This is "solvent shock." The hydrophobic compound crashed out of solution because the local concentration was too high during mixing. Solution:

- Ensure your media is pre-warmed to 37°C. Cold media reduces solubility.
- Do not add 10 mM stock directly to media. Create a less concentrated "Working Stock" (e.g., 1 mM) in DMSO first.

- Vortex the media immediately upon addition.

Q2: My cells are detaching or dying in the vehicle control wells.

Diagnosis: DMSO toxicity. Solution:

- Calculate your final DMSO percentage. It should be $\leq 0.1\%$ for sensitive cells (like primary hepatocytes) and never exceed 0.5%.
- Check: If you are using a 10 mM stock to achieve 50 μM final concentration, you are adding 5 μL per mL (0.5% DMSO). This is too high. You need a higher concentration stock (e.g., 50 mM) to keep the DMSO volume low.

Q3: What is the expected IC50?

Answer:

- Enzymatic Assay (Sf9 membranes): $\sim 0.14 \mu\text{M}$ [1].[2][3]
- Cellular Assay (HepG2): $\sim 0.66 - 1.0 \mu\text{M}$ for inhibition of TG synthesis [2].
- Note: If you see no activity at 1 μM , check your solubility; the compound may have precipitated, reducing the effective concentration.

Q4: Can I store the diluted media?

Answer: No. JNJ-DGAT2-A is prone to adhering to plastics (polystyrene) and precipitating over time in aqueous buffers. Prepare fresh media containing the inhibitor immediately before every media change.

References

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Sources

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